

how to dissolve MSC1094308 for long-term storage

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Compound of Interest

Compound Name: MSC1094308

Cat. No.: B609348

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This guide provides researchers, scientists, and drug development professionals with detailed instructions and answers to frequently asked questions regarding the dissolution and long-term storage of **MSC1094308**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **MSC1094308**?

A1: The recommended solvent for dissolving **MSC1094308** is dimethyl sulfoxide (DMSO).^{[1][2][3]} It is advisable to use a fresh, anhydrous grade of DMSO to prevent degradation of the compound.

Q2: What is the solubility of **MSC1094308** in DMSO?

A2: **MSC1094308** is soluble in DMSO at concentrations of 40 mg/mL (86.48 mM) and 50 mg/mL (108.10 mM).^{[1][2]} Sonication or gentle warming to 37°C can aid in complete dissolution.^{[1][4][5]}

Q3: How should I store the powdered (solid) form of **MSC1094308**?

A3: The powdered form of **MSC1094308** should be stored at -20°C for long-term stability, where it can be kept for up to three years.^{[1][3]} Storage at 4°C is suitable for shorter periods of up to two years.^[3]

Q4: How should I store **MSC1094308** once it is dissolved in a solvent?

A4: For long-term storage, stock solutions of **MSC1094308** in DMSO should be stored at -80°C, which will maintain stability for up to one to two years.^{[1][2]} For shorter-term storage, aliquots can be kept at -20°C for up to one to three months.^{[5][6]} It is highly recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.^{[4][7]}

Q5: Can I store the dissolved **MSC1094308** in an aqueous solution?

A5: It is not recommended to store **MSC1094308** in aqueous solutions for long periods as this may lead to degradation and loss of potency. If you need to make dilutions in an aqueous buffer for your experiment, it is best to make them fresh from your DMSO stock solution on the day of use.

Quantitative Data Summary

For easy reference, the following table summarizes the key quantitative data for dissolving and storing **MSC1094308**.

Parameter	Value	Notes
Solubility in DMSO	40 - 50 mg/mL (86.48 - 108.10 mM)	Sonication is recommended to aid dissolution. ^{[1][2]}
Powder Storage	-20°C for up to 3 years	
4°C for up to 2 years	^[3]	
Solvent Storage	-80°C for up to 1-2 years	^{[1][2]}
-20°C for up to 1-3 months	^{[5][6]}	

Experimental Protocols

Protocol for Dissolving **MSC1094308**

- Preparation: Bring the vial of powdered **MSC1094308** and a fresh, anhydrous bottle of DMSO to room temperature.

- **Calculation:** Determine the required volume of DMSO to add to the vial to achieve the desired stock solution concentration (e.g., 10 mM, 20 mM).
- **Dissolution:** Using a calibrated pipette, add the calculated volume of DMSO to the vial containing the **MSC1094308** powder.
- **Mixing:** Vortex the solution for several minutes. If the compound does not fully dissolve, sonicate the vial for 10-15 minutes or warm it briefly in a 37°C water bath.^[4]^[5] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Once fully dissolved, dispense the stock solution into smaller, single-use, tightly sealed vials.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, date of preparation, and storage temperature.

Protocol for Long-Term Storage of Dissolved **MSC1094308**

- **Immediate Storage:** Immediately after aliquoting, place the vials in a freezer set to -80°C for long-term storage.
- **Inventory:** Record the storage location and details of the aliquots in your lab's chemical inventory system.
- **Usage:** When needed for an experiment, remove a single aliquot from the -80°C freezer and allow it to thaw at room temperature. Avoid repeated freeze-thaw cycles of the same aliquot.^[4] Any unused portion of a thawed aliquot should generally be discarded.

Visualized Workflow



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Caption: Workflow for preparing **MSC1094308** stock solution.

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